

# 5-bromo-2,3-pyridinedicarboxylic acid structure

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## Compound of Interest

Compound Name:	5-Bromopyridine-2,3-dicarboxylic acid
Cat. No.:	B1283097

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<Technical Guide: 5-bromo-2,3-pyridinedicarboxylic acid>

A Comprehensive Technical Guide for Researchers and Drug Development Professionals

## Abstract

This technical guide provides a detailed examination of 5-bromo-2,3-pyridinedicarboxylic acid, a halogenated pyridine derivative with significant utility in synthetic chemistry. We will cover its core structural features, spectroscopic signature, synthesis, and key applications, with a focus on providing actionable insights for laboratory practice. This document is intended to serve as a valuable resource for researchers, chemists, and professionals involved in drug discovery and materials science.

## Core Molecular Structure and Properties

5-bromo-2,3-pyridinedicarboxylic acid is a heterocyclic compound featuring a pyridine ring substituted with a bromine atom at the 5-position and two carboxylic acid groups at the 2- and 3-positions. This unique arrangement of functional groups imparts a range of chemical properties that make it a versatile building block in organic synthesis.

Key Structural and Chemical Information:

Property	Value
IUPAC Name	5-bromo-2,3-pyridinedicarboxylic acid
CAS Number	98555-51-2
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNO <sub>4</sub>
Molecular Weight	262.02 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO and other polar organic solvents

## Spectroscopic Characterization

The structural integrity of 5-bromo-2,3-pyridinedicarboxylic acid is typically confirmed using a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: The proton NMR spectrum provides information about the chemical environment of the hydrogen atoms on the pyridine ring.
  - <sup>13</sup>C NMR: The carbon NMR spectrum reveals the number and types of carbon atoms in the molecule.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and can provide information about its fragmentation pattern.[\[1\]](#)

## Synthesis of 5-bromo-2,3-pyridinedicarboxylic acid

A common and reliable method for the synthesis of 5-bromo-2,3-pyridinedicarboxylic acid is through the oxidation of 5-bromo-2-methylpyridine. This transformation can be effectively achieved using a strong oxidizing agent such as potassium permanganate (KMnO<sub>4</sub>).

## Synthetic Workflow



- After the addition is complete, continue heating for 60-100 minutes.[2]
- Cool the reaction mixture and filter to remove the manganese dioxide byproduct.
- Acidify the filtrate with hydrochloric acid to a pH of 3-4 to precipitate the product.[2]
- Collect the crude product by filtration and wash with cold water.
- Recrystallize the crude product from ethanol to obtain pure 5-bromo-2,3-pyridinedicarboxylic acid.[2]

#### Causality and Self-Validation:

- Potassium permanganate is a powerful oxidizing agent capable of converting the methyl group to a carboxylic acid.
- The stepwise addition of  $\text{KMnO}_4$  and temperature control are crucial to manage the exothermic nature of the reaction and prevent side reactions.
- Acidification is necessary to protonate the carboxylate salt, rendering it insoluble in the aqueous solution and allowing for its isolation.
- Recrystallization is a standard purification technique that removes impurities based on differences in solubility.

## Applications in Research and Development

5-bromo-2,3-pyridinedicarboxylic acid is a valuable intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.

## Pharmaceutical and Agrochemical Synthesis

The pyridinecarboxylic acid moiety is a common feature in many biologically active compounds. The presence of the bromine atom provides a reactive handle for introducing further chemical diversity through cross-coupling reactions, making this compound a useful starting material for the synthesis of novel pharmaceuticals and agrochemicals. It is often used as a pharmaceutical intermediate.[3]

## Ligand for Coordination Chemistry

The dicarboxylic acid functionality allows 5-bromo-2,3-pyridinedicarboxylic acid to act as a ligand for metal ions, forming coordination complexes. These complexes can have interesting catalytic, magnetic, or photoluminescent properties.

## Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling 5-bromo-2,3-pyridinedicarboxylic acid.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[4][5]
- Handling: Avoid breathing dust, mist, or vapor.[4] Use only in a well-ventilated area or under a fume hood.[5]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[4]
- In case of exposure:
  - Eyes: Flush with plenty of water for at least 15 minutes.[4][6]
  - Skin: Wash with plenty of soap and water.[5][6]
  - Inhalation: Move to fresh air.[4][6]
  - Ingestion: Wash out mouth with water.[4]

For comprehensive safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[4][5][6]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)